

Application Note: Quantitative Analysis of Trifunctional Sphingosine Metabolites by LC-MS/MS

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Compound of Interest

Compound Name: *Trifunctional Sphingosine*

Cat. No.: *B15551377*

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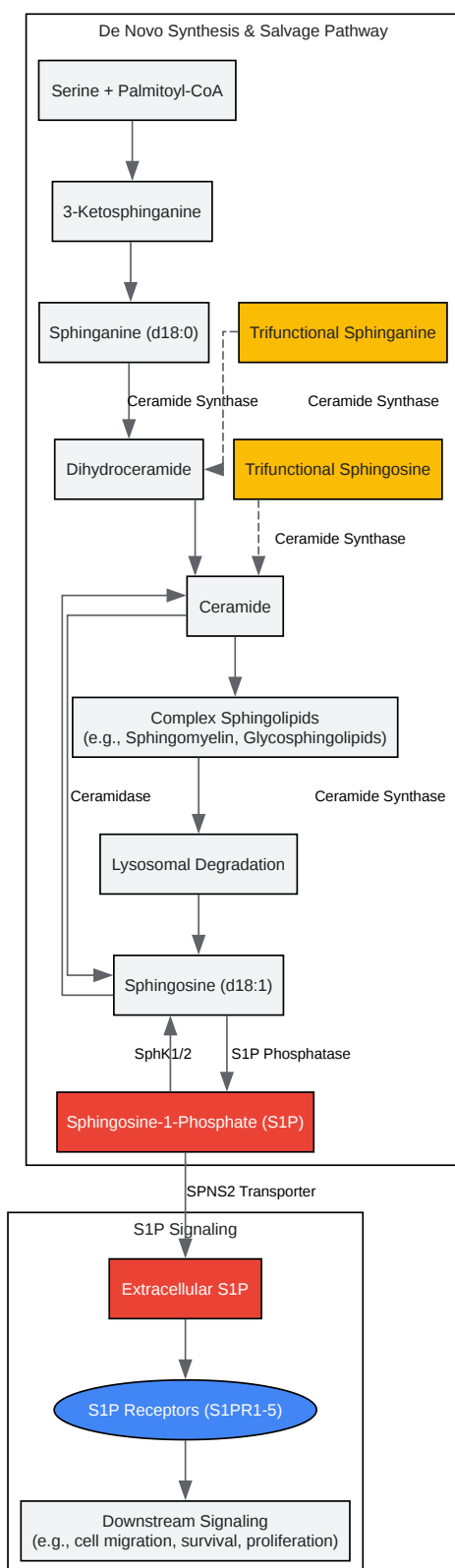
Introduction

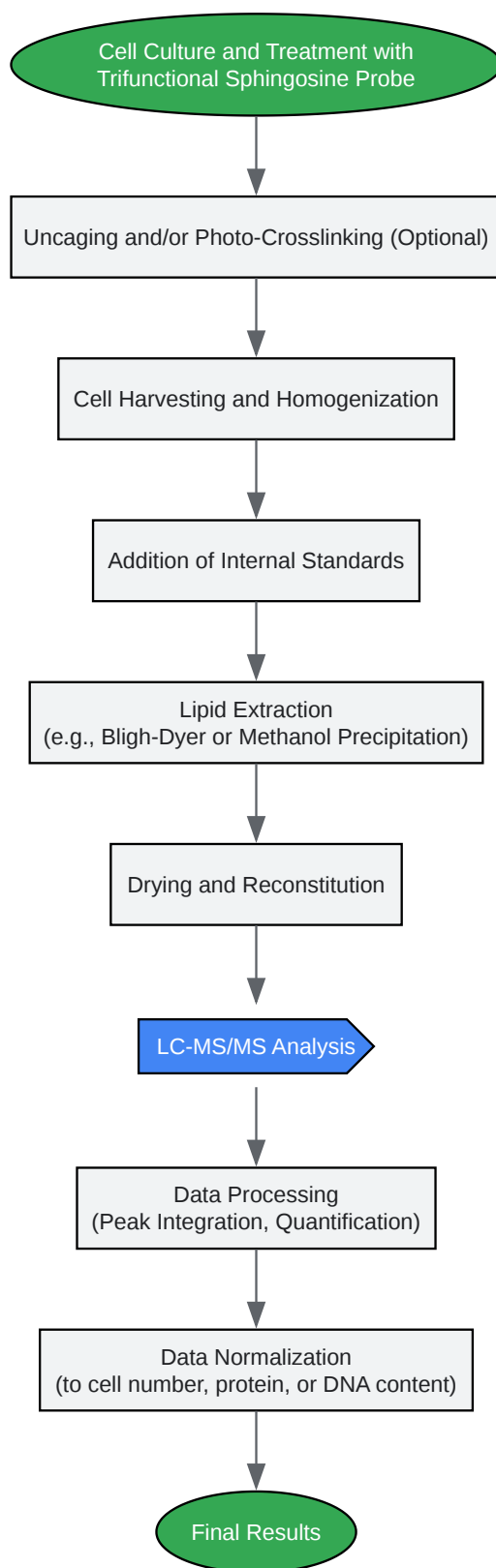
Trifunctional sphingosine probes are innovative chemical tools designed for the comprehensive study of sphingolipid metabolism, trafficking, and protein interactions. These probes are synthetically modified to incorporate three key functionalities: a fluorescent reporter group (often caged), a photo-activatable crosslinking group, and a bio-orthogonal handle for enrichment. This design allows for the spatiotemporal control of their activity and the identification of their metabolic fate and binding partners within a cellular context. This application note provides a detailed protocol for the extraction, separation, and quantitative analysis of **trifunctional sphingosine** metabolites using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.

Sphingolipid Signaling Pathway

Sphingolipids are a class of bioactive lipids that play crucial roles in various cellular processes, including cell growth, differentiation, apoptosis, and signal transduction.^{[1][2][3]} The central

molecule in sphingolipid metabolism is ceramide, which can be metabolized to form other signaling molecules such as sphingosine and sphingosine-1-phosphate (S1P).[3] S1P, in particular, is a potent signaling molecule that acts both intracellularly and extracellularly through a family of G protein-coupled receptors (S1PRs).[2][4][5][6] The balance between the levels of these interconnected metabolites is critical for cellular homeostasis. **Trifunctional sphingosine** probes are designed to mimic endogenous sphingosine, allowing researchers to trace their incorporation into various sphingolipid species and identify their protein interactors. [7][8]





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